

(Z)-Thiothixene-d8: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (Z)-Thiothixene-d8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the analytical data and experimental protocols related to the characterization of **(Z)-Thiothixene-d8**, a deuterated analog of the antipsychotic medication Thiothixene. The information presented is crucial for researchers engaged in pharmacokinetic studies, metabolic profiling, and other drug development applications where a stable isotope-labeled internal standard is required.

Core Data Presentation

The following table summarizes the quantitative data obtained from the Certificate of Analysis for **(Z)-Thiothixene-d8**.

Analytical Test	Specification	Result
Purity (HPLC)	Report Result	97.83% (at 230 nm)
Isotopic Purity	>95%	98.3%
Elemental Analysis	Conforms	%C: 60.93, %H: 6.66, %N: 7.49
Appearance	Off-White to Pale Yellow Solid	Conforms
NMR	Conforms to Structure	Conforms
Mass Spectrometry	Conforms to Structure	Conforms
Solubility	-	Chloroform (Slightly), Methanol (Slightly)

Experimental Protocols

The characterization of **(Z)-Thiothixene-d8** involves a suite of analytical techniques to confirm its identity, purity, and isotopic enrichment. The general methodologies for these key experiments are outlined below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **(Z)-Thiothixene-d8** and to ensure the deuterium labeling is at the specified positions.

Methodology: A sample of **(Z)-Thiothixene-d8** is dissolved in a suitable deuterated solvent (e.g., Chloroform-d or DMSO-d₆) and placed in an NMR tube. Proton (¹H) and Carbon-13 (¹³C) NMR spectra are acquired using a high-field NMR spectrometer. The resulting spectra are analyzed for chemical shifts, coupling constants, and signal integrations. The absence of signals at specific positions in the ¹H NMR spectrum, compared to the non-deuterated standard, confirms the location of the deuterium labels. Two-dimensional NMR techniques, such as COSY and HSQC, may be employed for more complex structural assignments.

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of the **(Z)-Thiothixene-d8** compound.

Methodology: A solution of **(Z)-Thiothixene-d8** is prepared in a suitable solvent. This solution is injected into an HPLC system equipped with a C18 reverse-phase column. A mobile phase, typically a mixture of an aqueous buffer and an organic solvent like acetonitrile or methanol, is pumped through the column. The separation of the analyte from any impurities is achieved based on their differential partitioning between the stationary and mobile phases. A UV detector, set at a specific wavelength (e.g., 230 nm), is used to monitor the elution of the compounds. The purity is calculated by comparing the peak area of the main component to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS)

Objective: To confirm the molecular weight of **(Z)-Thiothixene-d8** and to assess its isotopic purity.

Methodology: A small amount of the sample is introduced into the mass spectrometer. The molecules are ionized using a suitable technique, such as electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI). The resulting ions are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight). The mass spectrum will show a peak corresponding to the molecular ion of **(Z)-Thiothixene-d8**, confirming its molecular weight. The isotopic distribution of this molecular ion peak is analyzed to determine the percentage of the d8 species and to quantify the levels of lower deuterated and non-deuterated species, thus establishing the isotopic purity.

Elemental Analysis

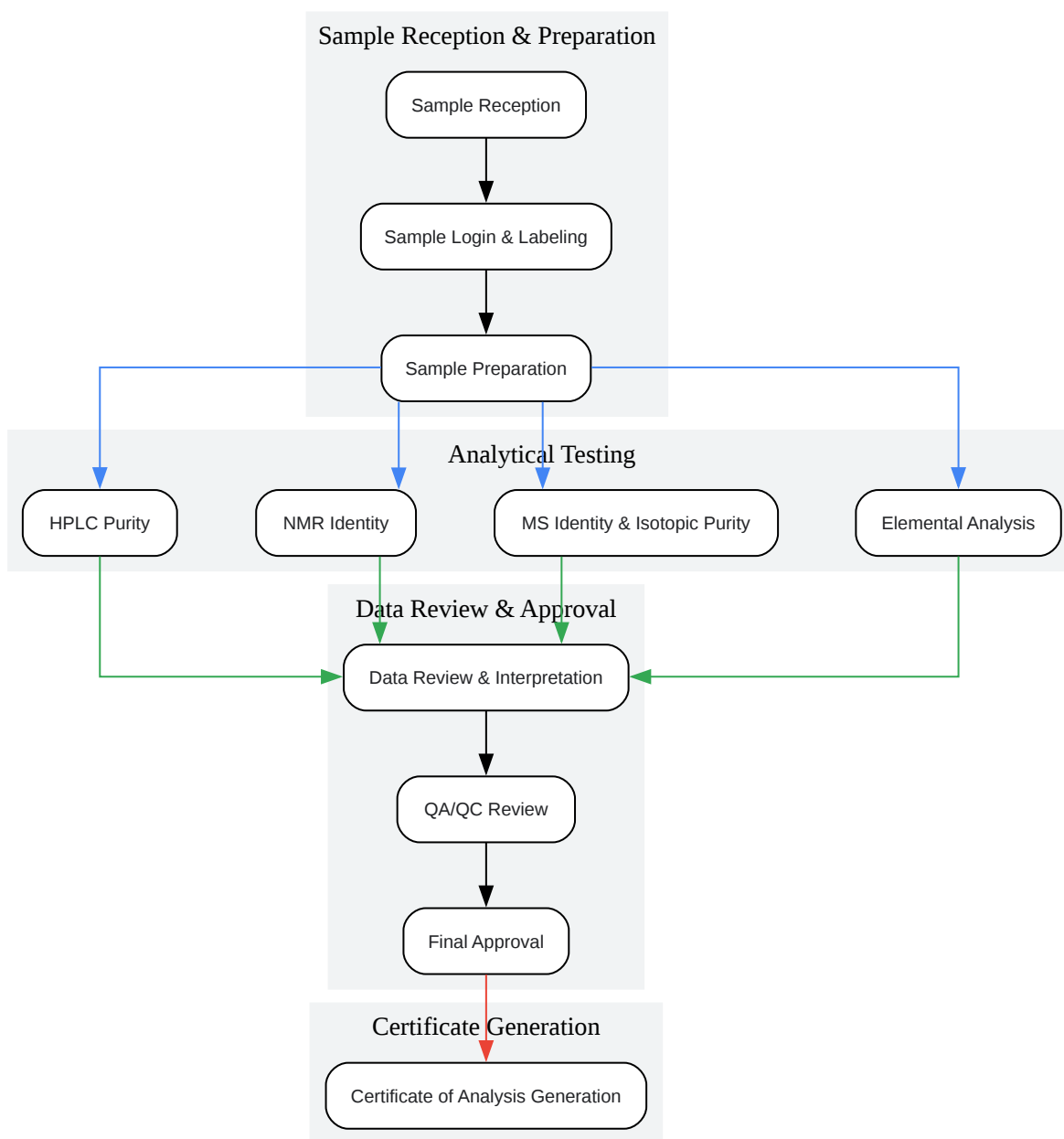
Objective: To determine the elemental composition (Carbon, Hydrogen, and Nitrogen) of the compound.

Methodology: A precisely weighed amount of the **(Z)-Thiothixene-d8** sample is combusted in a high-temperature furnace in the presence of a controlled amount of oxygen. The combustion products, carbon dioxide (CO₂), water (H₂O), and nitrogen oxides (NO_x), are carried by a stream of inert gas through a series of traps and detectors. The amounts of CO₂, H₂O, and nitrogen (after reduction of NO_x) are measured, and from these values, the percentages of carbon, hydrogen, and nitrogen in the original sample are calculated. These experimental percentages are then compared with the theoretical values for the chemical formula of **(Z)-Thiothixene-d8**.

Mandatory Visualizations

Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for generating a Certificate of Analysis for a chemical reference standard.



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Caption: Workflow for Certificate of Analysis Generation.

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